

Application Note and Protocol for Fumonisin B4 Extraction from Animal Feed Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fumonisin B4*

Cat. No.: *B159652*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fumonisin is a mycotoxin produced by certain *Fusarium* molds that commonly contaminate corn and other grains used in animal feed.^[1] **Fumonisin B4** (FB4), along with other fumonisins like Fumonisin B1 (FB1) and Fumonisin B2 (FB2), poses a significant health risk to livestock and other animals.^{[1][2]} Their toxic effects include neurotoxicity, hepatotoxicity, and nephrotoxicity, with horses and swine being particularly sensitive.^{[1][2]} Regulatory bodies such as the U.S. Food and Drug Administration (FDA) have established guidance levels for total fumonisins in animal feed to mitigate these risks.^{[1][3]}

Accurate quantification of **Fumonisin B4** in animal feed is crucial for ensuring feed safety and animal health. This application note provides detailed protocols for the extraction of **Fumonisin B4** from animal feed samples using two common and effective techniques: Solid-Phase Extraction (SPE) and a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.^{[4][5]} These methods are designed to provide clean extracts suitable for subsequent analysis by High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[6]

Data Presentation

The following table summarizes the quantitative data for fumonisin extraction from various animal feed matrices. While specific data for **Fumonisin B4** is limited in the literature, the

presented data for other fumonisins (FB1, FB2, and FB3) provide a strong indication of the expected performance of these methods for FB4, given their structural similarities.

Mycotoxin	Feed Matrix	Extraction Method	Recovery (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
FB1	Compound Feed	Immunoaffinity Column	86.4 - 108.8	20	30	[7]
FB2	Compound Feed	Immunoaffinity Column	86.4 - 108.8	25	35	[7]
FB1	Broiler Chicken Feed	LC-MS/MS	82.6 - 115.8	-	160	[8][9]
FB2	Broiler Chicken Feed	LC-MS/MS	82.6 - 115.8	-	160	[8][9]
FB3	Broiler Chicken Feed	LC-MS/MS	82.6 - 115.8	-	160	[8][9]
FB1	Corn	SPE	91 - 94	-	-	[10]
FB2	Corn	SPE	90 - 100	-	-	[10]
FB3	Corn	SPE	81 - 93	-	-	[10]
FB1	Animal Feed	QuEChERS	67 - 94	0.22 - 32.64	-	[11]
FB1, FB2, FB3	Corn, Animal Feed	Immunoaffinity Column with LC-MS/MS	72-138	-	FB1: 4.9-37, FB2: 4.0-32, FB3: 2.0-16	[12]

Experimental Protocols

Protocol 1: Solid-Phase Extraction (SPE) for Fumonisin B4

This protocol is adapted from established methods for fumonisin extraction and is suitable for cleaning up extracts from complex animal feed matrices.[\[13\]](#)[\[14\]](#)

Materials and Reagents:

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (deionized or HPLC grade)
- Formic acid
- Solid-Phase Extraction (SPE) cartridges: Strong Anion Exchange (SAX) or tC18 cartridges can be used. A combination of both may be necessary for enhanced purity.[\[14\]](#)
- Centrifuge and centrifuge tubes (50 mL)
- Vortex mixer
- Solvent evaporator
- Glass vials

Procedure:

- Sample Preparation:
 - Grind a representative sample of the animal feed to a fine powder.
 - Weigh 25 g of the ground sample into a 50 mL centrifuge tube.
- Extraction:

- Add 50 mL of extraction solvent (e.g., methanol/water 3:1, v/v or acetonitrile/water 1:1, v/v) to the centrifuge tube.
- Vortex vigorously for 2-3 minutes to ensure thorough mixing.
- Centrifuge the mixture at 4000 rpm for 10 minutes.
- Carefully collect the supernatant.
- SPE Cleanup (using SAX cartridge):
 - Conditioning: Condition the SAX SPE cartridge by passing 5 mL of methanol, followed by 5 mL of the extraction solvent.
 - Loading: Load 10 mL of the supernatant onto the conditioned cartridge at a flow rate of approximately 1-2 mL/min.
 - Washing: Wash the cartridge with 5 mL of the extraction solvent, followed by 3 mL of methanol to remove interfering compounds.
 - Elution: Elute the fumonisins with 10 mL of 1% acetic acid in methanol. Collect the eluate in a clean vial.
- Final Steps:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 50°C.
 - Reconstitute the residue in a suitable volume (e.g., 1 mL) of the initial mobile phase for HPLC or LC-MS/MS analysis.

Protocol 2: Modified QuEChERS for Fumonisin B4

The QuEChERS method is known for its speed and simplicity and has been successfully applied to mycotoxin analysis in feed.[\[4\]](#)[\[15\]](#)

Materials and Reagents:

- Acetonitrile (containing 1% formic acid)

- Water (deionized or HPLC grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Centrifuge and centrifuge tubes (50 mL and 15 mL)
- Vortex mixer

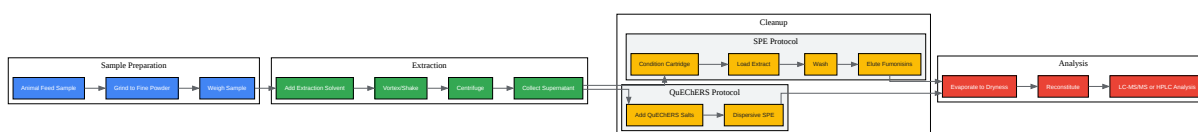
Procedure:

- Sample Preparation:
 - Weigh 5 g of the finely ground animal feed sample into a 50 mL centrifuge tube.
- Extraction:
 - Add 10 mL of water and vortex for 30 seconds.
 - Add 10 mL of acetonitrile with 1% formic acid.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
 - Immediately cap and shake vigorously for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
- Dispersive SPE (d-SPE) Cleanup:
 - Transfer 1 mL of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing d-SPE sorbent (e.g., 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18).
 - Vortex for 30 seconds.

- Centrifuge at 10,000 rpm for 5 minutes.
- Final Steps:
 - Take an aliquot of the cleaned extract for direct injection or evaporate to dryness and reconstitute in the initial mobile phase for analysis.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the extraction of **Fumonisin B4** from animal feed samples.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rs.uky.edu [rs.uky.edu]

- 2. Risks for animal health related to the presence of fumonisins, their modified forms and hidden forms in feed - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
- 4. Optimization of the QuEChERS-Based Analytical Method for Investigation of 11 Mycotoxin Residues in Feed Ingredients and Compound Feeds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. A Decrease of Incidence Cases of Fumonisins in South Korean Feedstuff between 2011 and 2016 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. LC-MS/MS Analysis of Fumonisin B1, B2, B3, and Their Hydrolyzed Metabolites in Broiler Chicken Feed and Excreta - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. academic.oup.com [academic.oup.com]
- 13. africanfoodsafetynetwork.org [africanfoodsafetynetwork.org]
- 14. Rapid purification of fumonisins and their hydrolysis products with solid-phase extraction columns - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Optimization of the QuEChERS-Based Analytical Method for Investigation of 11 Mycotoxin Residues in Feed Ingredients and Compound Feeds - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note and Protocol for Fumonisin B4 Extraction from Animal Feed Samples]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159652#fumonisin-b4-extraction-from-animal-feed-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com